

Application Notes and Protocols for Rhodamine 800 in Flow Cytometry Experiments

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Compound of Interest

Compound Name: Rhodamine 800

Cat. No.: B008624

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Introduction

Rhodamine 800 is a near-infrared (NIR) fluorescent dye with utility in various biological applications, including flow cytometry. Its excitation and emission maxima, typically around 682 nm and 704 nm respectively, make it well-suited for instruments equipped with a red laser, such as a 633 nm or 640 nm laser.[1] This allows for multiplexing with other common fluorochromes that are excited by blue (488 nm) or violet (405 nm) lasers, minimizing spectral overlap.

The primary applications of **Rhodamine 800** in flow cytometry include the assessment of mitochondrial membrane potential ($\Delta\Psi_m$), analysis of cell viability, and evaluation of drug efflux pump activity, particularly in the context of multidrug resistance (MDR). As a lipophilic cation, **Rhodamine 800** accumulates in the mitochondria of healthy cells, driven by the negative mitochondrial membrane potential.[2] A decrease in this potential, a hallmark of cellular stress and apoptosis, results in reduced **Rhodamine 800** accumulation and a corresponding decrease in fluorescence intensity. Conversely, its efflux from cells can be used to measure the activity of transporter proteins like P-glycoprotein (Pgp), which is a key player in multidrug resistance.

Photophysical Properties of Rhodamine 800

A clear understanding of the spectral properties of **Rhodamine 800** is crucial for designing and executing successful flow cytometry experiments.

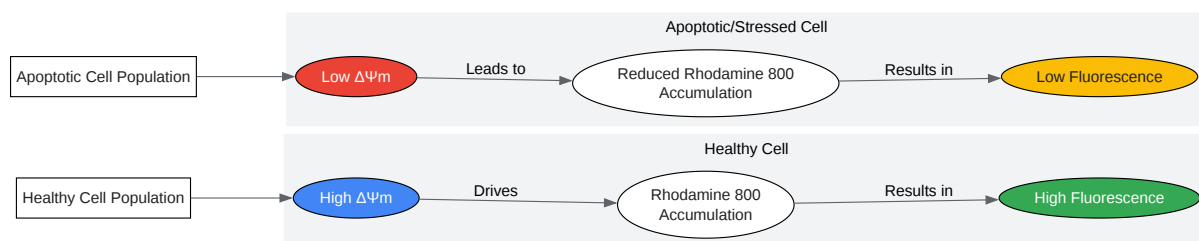
Property	Value	Reference
Excitation Maximum	~682 nm	[3]
Emission Maximum	~704 nm	[3]
Recommended Laser	633 nm HeNe or 640 nm red diode laser	[1]
Recommended Emission Filter	710/50 nm or similar long-pass filter	
Molar Extinction Coefficient	>100,000 cm ⁻¹ M ⁻¹	
Quantum Yield	Moderate	
Solubility	DMSO, DMF, Ethanol	

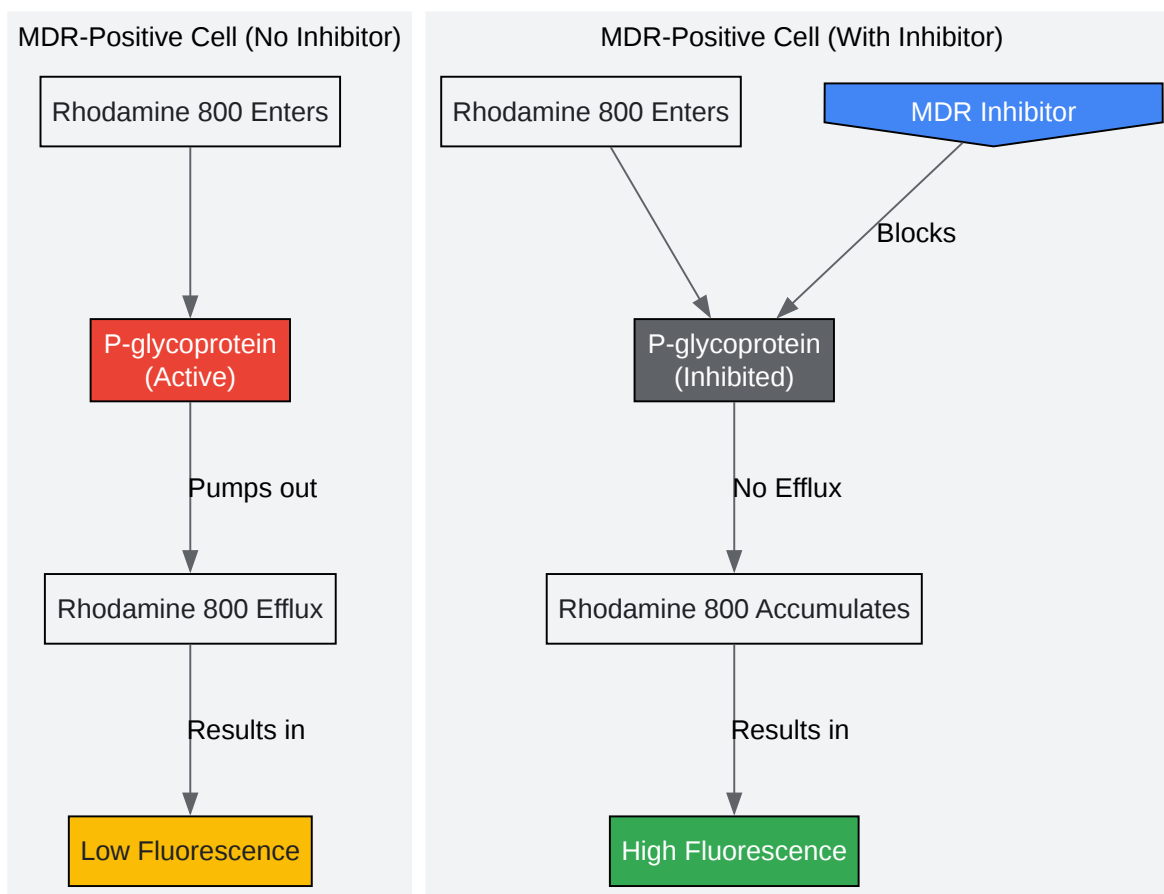
Application 1: Measurement of Mitochondrial Membrane Potential ($\Delta\Psi_m$)

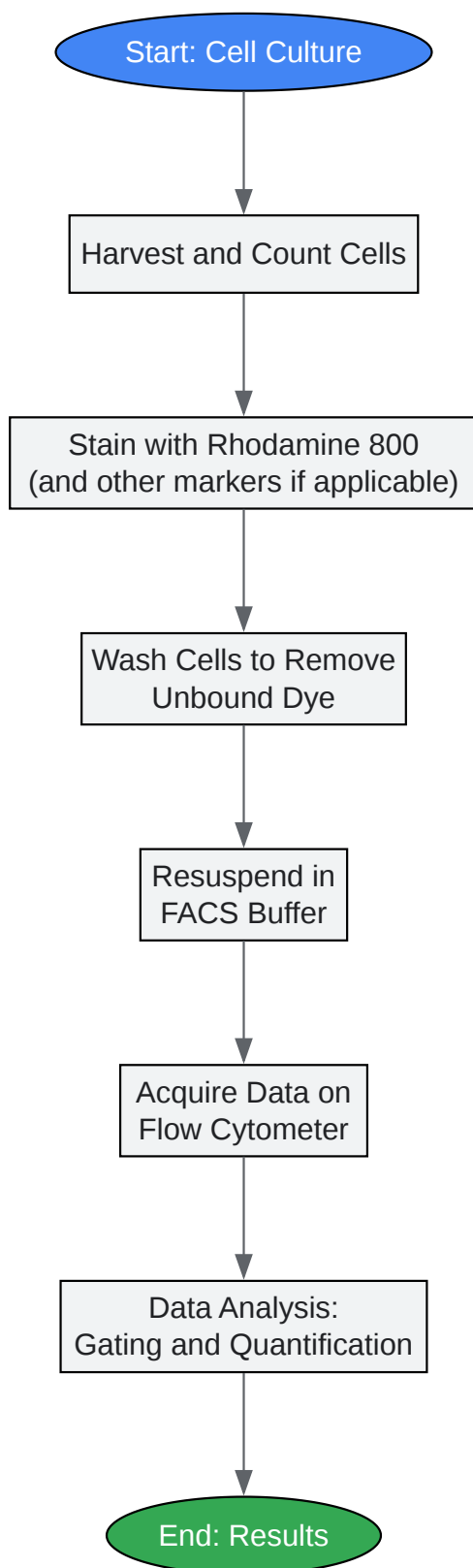
The accumulation of **Rhodamine 800** in mitochondria is directly proportional to the mitochondrial membrane potential. A decrease in $\Delta\Psi_m$ is an early indicator of apoptosis and cellular dysfunction. Flow cytometry provides a robust platform for quantifying these changes on a single-cell level.

Principle of $\Delta\Psi_m$ Measurement with Rhodamine 800

Healthy cells with polarized mitochondria will exhibit high levels of **Rhodamine 800** fluorescence. In contrast, cells undergoing apoptosis or metabolic stress will have depolarized mitochondria and, consequently, lower **Rhodamine 800** fluorescence.







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References

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- 2. spiedigitalibrary.org [spiedigitalibrary.org]
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